

Personal protective equipment for handling 5-Nitropyridine-2-carbaldehyde

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Compound of Interest

Compound Name: 5-Nitropyridine-2-carbaldehyde

Cat. No.: B155848

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Essential Safety and Handling Guide for 5-Nitropyridine-2-carbaldehyde

This guide provides crucial safety protocols and logistical information for the handling and disposal of **5-Nitropyridine-2-carbaldehyde** in a laboratory setting. The following procedural guidance is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant laboratory operations.

Chemical and Physical Properties

A summary of the key quantitative data for **5-Nitropyridine-2-carbaldehyde** is presented below.

Property	Value	Source
Molecular Formula	C ₆ H ₄ N ₂ O ₃	[1] [2]
Molecular Weight	152.11 g/mol	[1] [2]
Physical State	Solid (Yellow)	[3]
Melting Point/Range	72 - 76 °C / 161.6 - 168.8 °F	[3]

Hazard Identification and GHS Classification

5-Nitropyridine-2-carbaldehyde is classified as a hazardous substance. It is crucial to understand its potential dangers before handling.[1]

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.[1][4]
- Skin Irritation (Category 2), H315: Causes skin irritation.[1][4]
- Serious Eye Irritation (Category 2A), H319: Causes serious eye irritation.[1][4]
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System, H335: May cause respiratory irritation.[1][4]

Signal Word: Warning[4]

Operational Plan: Handling and Storage

A systematic approach to handling this chemical is essential to minimize exposure and ensure safety.

Engineering Controls

- Ventilation: All work with **5-Nitropyridine-2-carbaldehyde**, especially handling the solid powder, must be conducted in a certified chemical fume hood to keep airborne concentrations low.[5]
- Safety Stations: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[5][6]

Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is mandatory to prevent contact and inhalation.

PPE Category	Specification	Rationale
Eye and Face Protection	Wear chemical safety goggles and a face shield. Standard eyeglasses are not sufficient. [7]	Protects against splashes and airborne particles, preventing serious eye irritation.[1][4]
Skin Protection	Wear a long-sleeved laboratory coat or a chemical-resistant gown.[7] Use chemically resistant gloves (e.g., nitrile rubber). Wash hands thoroughly after handling.[5][6]	Prevents skin contact which can cause irritation.[1][4] Contaminated gloves must be replaced.[8]
Respiratory Protection	For weighing or operations that may generate dust, a NIOSH-approved respirator is required.[9]	Protects against inhalation of the powder, which may cause respiratory irritation.[1][4][5]
Footwear	Wear closed-toe shoes made of a chemically resistant material.[8]	Protects feet from potential spills.

Safe Handling Protocol

- Preparation: Before starting, ensure all necessary PPE is worn correctly and the fume hood is operational.
- Weighing: Carefully weigh the solid chemical inside the fume hood to minimize dust generation.
- Dissolving: If preparing a solution, add the solid to the solvent slowly.
- Storage: Keep the container tightly closed when not in use.[5][6] Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[5][6]

Emergency and Disposal Plan

Proactive planning for emergencies and waste disposal is a critical component of laboratory safety.

First-Aid Measures

Immediate action is required in case of exposure.

- Inhalation: Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[2][6]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice.[2][6]
- Eye Contact: Rinse cautiously with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing and consult a physician immediately.[2][5]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention. Never give anything by mouth to an unconscious person.[2][5]

Spill Response

- Precaution: Ensure adequate ventilation and wear full PPE. Avoid breathing dust or vapors.
- Containment: For a small spill, sweep up the solid material, or absorb it with an inert material (e.g., sand, vermiculite).
- Collection: Place the spilled material and cleanup materials into a suitable, sealed container for disposal.[3][5]
- Decontamination: Clean the spill area thoroughly.

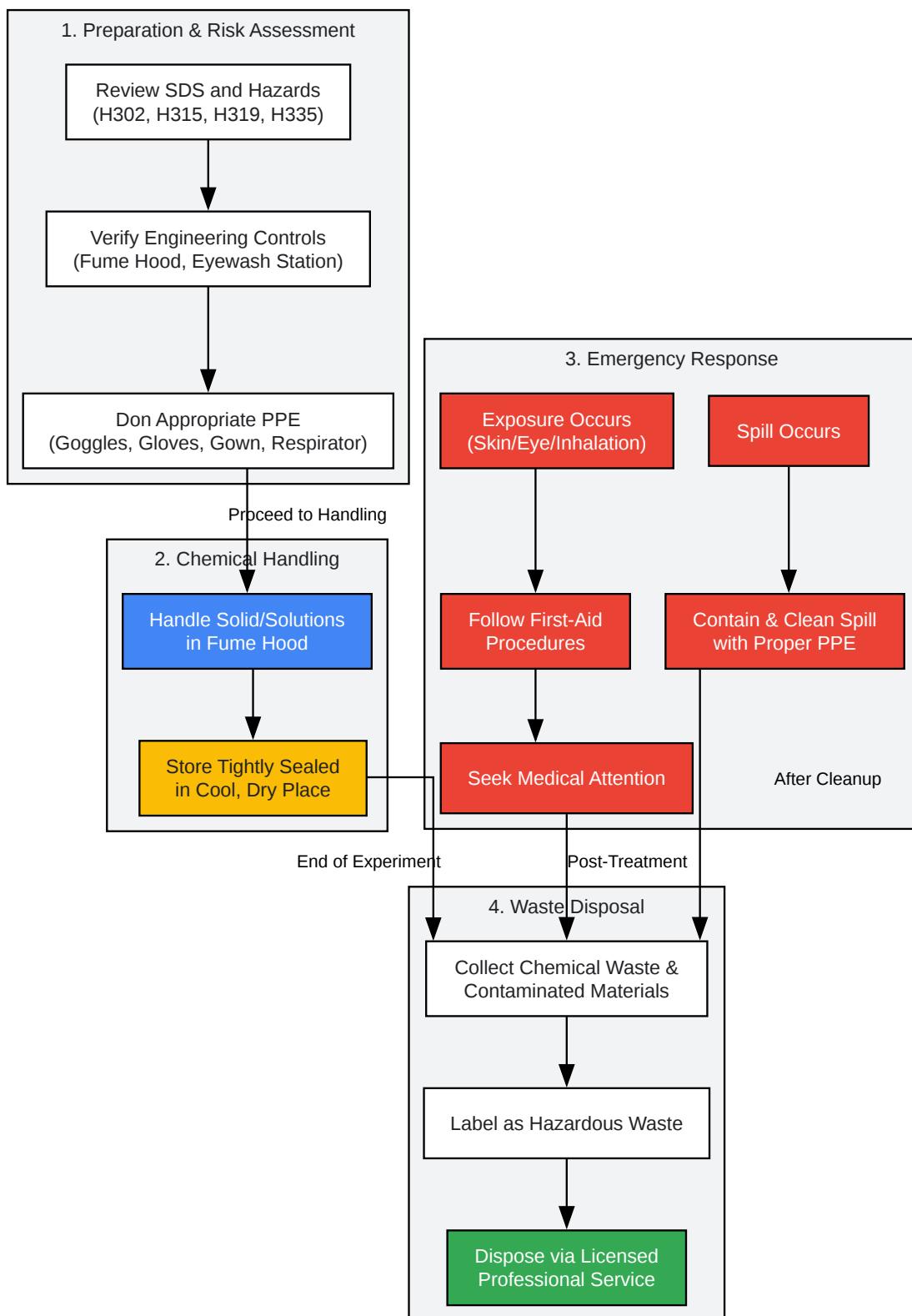
Disposal Plan

- Chemical Waste: Dispose of surplus and non-recyclable **5-Nitropyridine-2-carbaldehyde** through a licensed disposal company. One recommended method is incineration in a chemical incinerator equipped with an afterburner and scrubber.[2]

- Contaminated Materials: Dispose of contaminated packaging, PPE, and other materials as unused hazardous waste.[\[2\]](#) Do not release into the environment.[\[5\]](#)

Safety Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling of **5-Nitropyridine-2-carbaldehyde**, from preparation to disposal.

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Caption: Workflow for safe handling of **5-Nitropyridine-2-carbaldehyde**.

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